

# Personal protective equipment for handling Dapansutri

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## Compound of Interest

Compound Name: **Dapansutri**

Cat. No.: **B1669814**

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## Essential Safety and Handling Guide for Dapansutri

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Dapansutri**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

## Hazard Identification and Physicochemical Properties

**Dapansutri** is a  $\beta$ -sulfonyl nitrile compound and a potent, orally active, and selective NLRP3 inflammasome inhibitor.<sup>[1][2]</sup> While it has shown a good safety profile in clinical trials, the pure substance presents hazards that require careful management in a laboratory setting.<sup>[3]</sup>

### Hazard Summary:

According to safety data sheets, **Dapansutri** is classified as:

- Harmful if swallowed, in contact with skin, or if inhaled.<sup>[4]</sup>
- Causes skin irritation and serious eye irritation.
- May cause respiratory irritation.

## Physicochemical Data:

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>7</sub> NO <sub>2</sub> S	<a href="#">[2]</a>
Molecular Weight	133.17 g/mol	<a href="#">[4]</a>
Appearance	White to off-white solid	N/A
Solubility	DMSO: ≥ 100 mg/mL Ethanol: 2.66 mg/mL (20 mM) PBS (pH 7.2): 3 mg/mL	<a href="#">[5]</a> <a href="#">[6]</a>
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	<a href="#">[1]</a> <a href="#">[7]</a>

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Dapansutri** to minimize exposure. The following table outlines the required PPE for various laboratory activities.

Activity	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Aliquoting Powder	Safety goggles with side-shields	Chemical-resistant gloves (e.g., Nitrile)	Long-sleeved lab coat	NIOSH-approved respirator (e.g., N95) inside a chemical fume hood
Preparing Solutions	Safety goggles with side-shields or face shield	Chemical-resistant gloves	Long-sleeved lab coat	Work within a certified chemical fume hood
In Vitro/Cell-based Assays	Safety glasses	Chemical-resistant gloves	Lab coat	Not generally required if handling dilute solutions in a biosafety cabinet
Animal Dosing (Oral)	Safety glasses	Chemical-resistant gloves	Lab coat	Not generally required, but handle with care to avoid aerosolization
Waste Disposal	Safety goggles with side-shields	Chemical-resistant gloves	Lab coat	As required by the specific disposal procedure

## Procedural Guidance for Safe Handling

Adherence to standard operating procedures is critical. The following workflow outlines the key steps for safely handling **Dapansutri** in a laboratory setting.

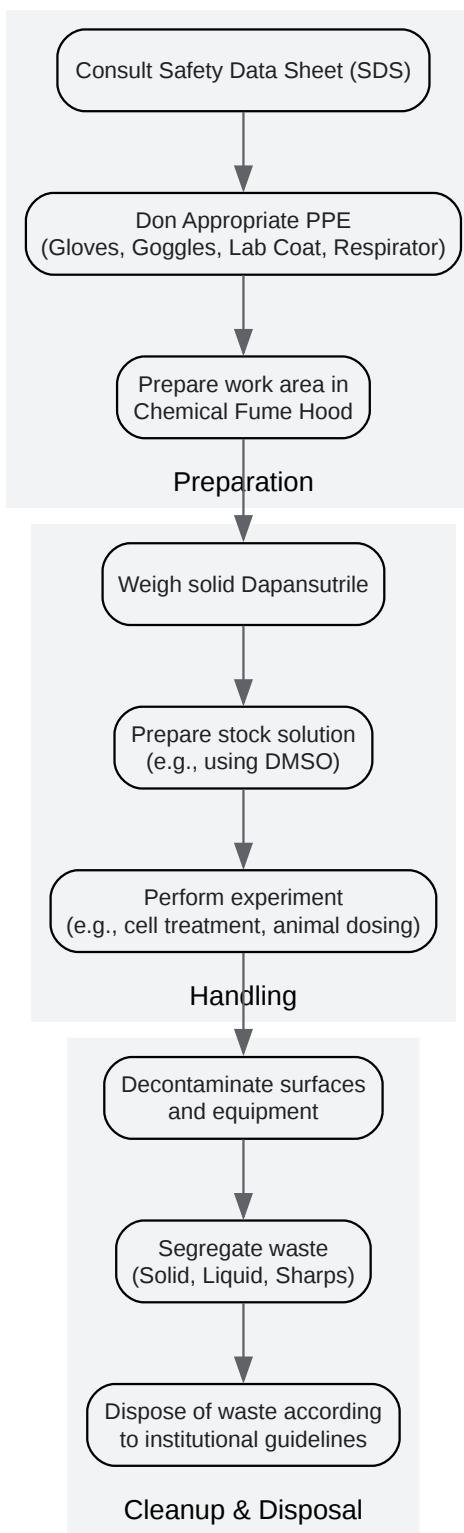


Diagram 1: Dapansutile Handling Workflow

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Caption: Workflow for the safe handling of **Dapansutile**.

## Experimental Protocols:

Stock Solution Preparation (Example): To prepare a 100 mM stock solution in DMSO:

- Ensure all work is performed in a chemical fume hood.
- Weigh out 13.32 mg of **Dapansutrile** powder.
- Add 1 mL of fresh, anhydrous DMSO.
- Vortex or sonicate gently until the solid is completely dissolved.
- Store the stock solution at -20°C for up to one month or -80°C for up to six months.[\[1\]](#)[\[7\]](#)

## Spill and Emergency Procedures

Immediate and appropriate action is required in the event of a spill or exposure.

Incident	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation occurs. <a href="#">[4]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[4]</a> <a href="#">[7]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention. <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Wash out the mouth with water if the person is conscious. Seek immediate medical attention. <a href="#">[4]</a> <a href="#">[7]</a>
Minor Spill (Solid)	Gently sweep up the material, avoiding dust generation. Place in a sealed container for disposal. Clean the area with a suitable decontaminating agent.
Minor Spill (Liquid)	Absorb the spill with an inert material (e.g., vermiculite, sand). Place in a sealed container for disposal. Clean the area with a suitable decontaminating agent. <a href="#">[7]</a>
Major Spill	Evacuate the area and prevent entry. Contact your institution's Environmental Health and Safety (EHS) department immediately.

## Disposal Plan

All waste containing **Dapansutri** must be treated as hazardous chemical waste.

Operational Plan:

- Segregation: Keep solid and liquid waste streams separate.
  - Solid Waste: Contaminated PPE (gloves, disposable lab coats), weigh boats, and consumables.
  - Liquid Waste: Unused or spent solutions containing **Dapansutriole**.
  - Sharps: Needles and syringes used for animal dosing must be placed in a designated sharps container.
- Containment: All waste must be collected in clearly labeled, sealed, and appropriate hazardous waste containers.
- Disposal: Contact your institution's EHS office to arrange for the pickup and disposal of hazardous waste.<sup>[8]</sup> Disposal of investigational drugs must comply with institutional and federal guidelines, which typically involve incineration by a licensed facility.<sup>[8]</sup> Do not dispose of **Dapansutriole** down the drain or in regular trash.

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